

Physical-Chemical Properties & Environmental Fate

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Compound Focus: Phenthoate

CAS No.: 2597-03-7

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Phenthoate is an organophosphate insecticide and acaricide. The table below summarizes its key properties relevant to its environmental behavior [1] [2] [3].

Property	Value	Significance for Bioaccumulation
Water Solubility	11 mg/L (at 20°C) [1]	Moderate. Indicates some potential to dissolve and move with water.
Log Octanol-Water Partition Coefficient (Log Kow)	3.69 [1] [2] [3]	High. Suggests potential to accumulate in fatty tissues of organisms.
Soil Degradation DT ₅₀ (typical)	35 days [1]	Moderately persistent in the environment.
Organic Solvent Solubility	High (e.g., 116 g/L in n-hexane, 340 g/L in chloroform) [1] [2]	Confirms high lipophilicity and potential for bioaccumulation.

Ecotoxicological Evidence from Aquatic Studies

Several studies demonstrate that **phenthoate** is highly toxic to aquatic organisms, particularly fish. The following table outlines acute toxicity findings.

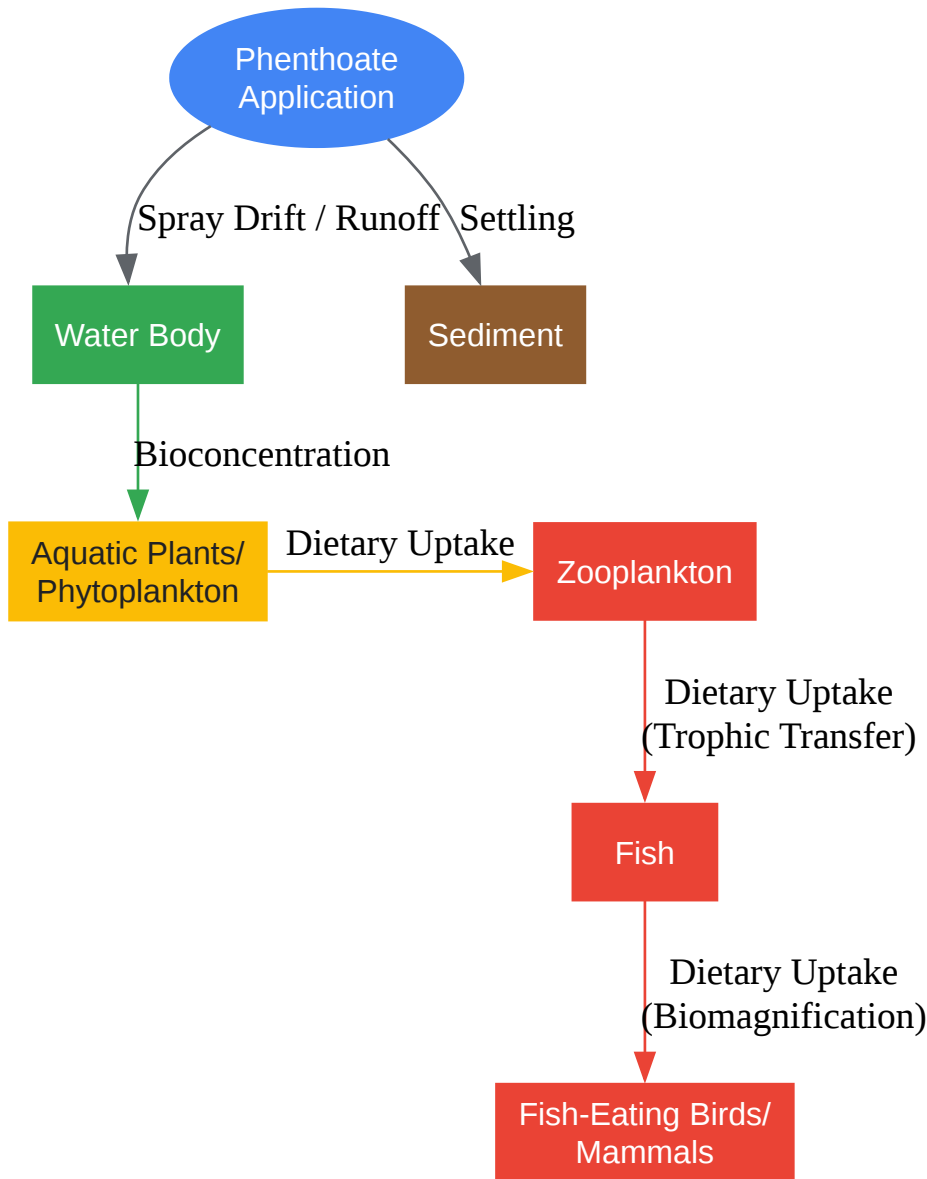
Species	Effect	Value / Observation
Labeo rohita (Freshwater Fish)	96-hour LC ₅₀	2.1 mg/L [4]
Carp & Goldfish	48-hour TLm	~2.5 ppm [2]
Anabas testudineus (Climbing Perch)	Brain Acetylcholinesterase (AChE) Inhibition	Significant decrease after 48-hour exposure; normal levels restored only 60 days after transfer to clean water [5].
Labeo rohita	Behavioral Changes	Erratic swimming, loss of equilibrium, and increased mucus secretion [4].

The inhibition of acetylcholinesterase (AChE) in the brain of *Anabas testudineus* is a key finding. This enzyme is critical for nerve function, and its inhibition is the primary mode of action for organophosphate pesticides. The prolonged recovery time—taking up to 60 days to return to normal—suggests that even short-term exposure can have long-lasting physiological effects on aquatic life [5].

Conceptual Framework for Bioaccumulation Assessment

While direct data on **phenthoate** moving through multi-level food chains is limited, the general principles of contaminant fate and transport can be applied to understand its potential behavior [6]. The following diagram illustrates the potential pathways and processes of **phenthoate** in an aquatic ecosystem.

Conceptual Model of Phenthoate Fate in an Aquatic Ecosystem



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*Potential pathways of **phenthoate** in an aquatic ecosystem.*

A study on a similar compound, phenanthrene (a PAH), in corals provides a relevant methodological framework. It showed that bioaccumulation factors (BAF) increased with food-chain length, highlighting the importance of considering dietary exposure in addition to direct uptake from water [7].

Research Implications and Recommendations

The available data, though incomplete, points to clear risks:

- **High Aquatic Toxicity: Phenthoate** is acutely toxic to fish at low concentrations (LC₅₀ ~2 mg/L) [4].
- **Potential for Bioaccumulation:** Its high Log Kow value indicates a strong tendency to accumulate in biological tissues [1].
- **Long-Lasting Physiological Impact:** The sustained inhibition of AChE in fish suggests that bioaccumulation can have significant and prolonged sub-lethal effects [5].

For a complete risk assessment, further research is needed to:

- Quantify **Bioconcentration Factors (BCF)** in key species.
- Determine **Biomagnification Factors (BMF)** across realistic aquatic and terrestrial food chains.
- Investigate chronic effects of long-term, low-dose exposure.

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